

Application of 3kPZS in Integrated Pest Management for the Great Lakes

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Compound of Interest

Compound Name: 3-Keto petromyzonol

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

3kPZS, or 7 α , 12 α , 24-trihydroxy-5 α -cholan-3-one 24-sulfate, is the synthesized sea lamprey mating pheromone, a biopesticide registered by the U.S. Environmental Protection Agency (EPA) for use in the Great Lakes.^{[1][2][3][4]} This pheromone is released by male sea lampreys to attract females to nesting sites.^[1] As a key component of the male sea lamprey's mating pheromone, 3kPZS serves as a potent attractant for ovulated females, guiding them to specific locations in streams for spawning. Its application in integrated pest management (IPM) programs is a targeted approach to control the invasive sea lamprey (*Petromyzon marinus*) population, which poses a significant threat to the Great Lakes fishery. The use of 3kPZS as a biopesticide is considered environmentally benign as it is a naturally occurring substance and is highly specific to sea lampreys.

Mechanism of Action

3kPZS functions as a chemical cue that influences the behavior of female sea lampreys. The pheromone is detected by the sea lamprey's olfactory system, which is highly sensitive, allowing them to detect minute concentrations of the compound in the water. This triggers a behavioral response in ovulated females, inducing upstream movement towards the source of the pheromone. This targeted attraction is exploited in IPM strategies to lure females into traps, effectively removing them from the breeding population.

Quantitative Data Summary

The effectiveness of 3kPZS in trapping sea lampreys has been evaluated in several field studies. The following tables summarize the key quantitative data from these experiments.

Table 1: Efficacy of 3kPZS in Sea Lamprey Trapping

Parameter	Observation	Source
Increase in Trapping Efficiency	Up to 53% increase with pheromone baits.	
Comparative Capture Rate	Baited traps can capture up to two times the number of sea lampreys as un-baited traps.	
Effective Concentration Range	10^{-14} M to 10^{-11} M in streams.	
Behavioral Response	Approximately 50% of ovulated females drawn into baited traps.	

Table 2: Field Trial Application Rates and Conditions

Stream Width	3kPZS Application Rate	Outcome	Source
>30 m	50 mg/h	Most effective increase in trap catch.	
>30 m	1 mg/h	Less effective compared to higher application rates.	
N/A	10^{-12} M (in-stream concentration)	Did not significantly increase the percentage of lake-wide abundance entering treated streams.	

Experimental Protocols

The following protocols are based on methodologies reported in field studies of 3kPZS application in the Great Lakes region.

Protocol 1: Preparation and Application of 3kPZS Bait

- **Synthesis and Formulation:** A synthetic version of 3kPZS is produced by specialized chemical companies, such as Bridge Organics. The synthesized pheromone is mixed with solvents for field application. The U.S. Fish and Wildlife Service holds the registration for 3kPZS and is licensed for its field application.
- **Bait Preparation:** The 3kPZS solution is prepared to achieve a final in-stream concentration known to be effective, typically between 10^{-14} M and 10^{-11} M.
- **Application:** The 3kPZS solution is continuously released into the stream at a controlled rate. This can be done using a pump system placed at the mouth of a trap or at a specific location in the stream where trapping efforts are focused.

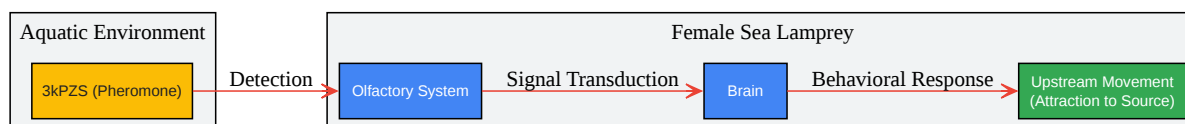
Protocol 2: Field Efficacy Trial for 3kPZS

- **Site Selection:** Choose streams in the Great Lakes watershed with known sea lamprey migration routes. For comparative studies, select multiple streams with varying characteristics (e.g., width, flow rate).
- **Trap Installation:** Install sea lamprey traps, often integrated with barriers, at selected sites. Traps should be positioned to effectively capture upstream-migrating sea lampreys.
- **Experimental Design:**
 - **Control Group:** A set of traps without the 3kPZS bait.
 - **Treatment Group:** A set of traps baited with 3kPZS applied at a constant rate.
 - **Dose-Response (Optional):** To determine the optimal concentration, different application rates of 3kPZS can be tested across different streams or at different times.
- **Data Collection:**

- Regularly monitor the traps and record the number of captured sea lampreys.
- Distinguish between male and female captures, and note the reproductive state of the females (e.g., ovulated).
- Measure stream conditions such as water flow, temperature, and width.
- Data Analysis:
 - Compare the capture rates between baited and un-baited traps.
 - Analyze the effect of different 3kPZS concentrations on trapping efficiency.
 - Evaluate the influence of stream characteristics on the effectiveness of the pheromone.

Visualizations

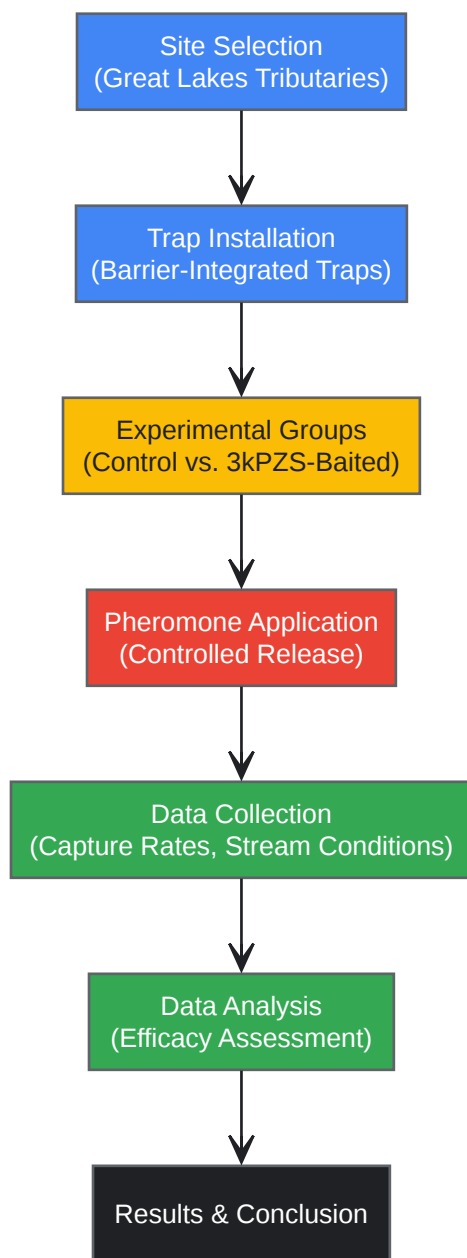
Diagram 1: Signaling Pathway of 3kPZS in Female Sea Lamprey



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Caption: Simplified signaling pathway of 3kPZS in female sea lampreys.

Diagram 2: Experimental Workflow for 3kPZS Field Trials



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Caption: Workflow for conducting field trials of 3kPZS for sea lamprey control.

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References

- 1. Sea Lamprey Mating Pheromone Registered by U.S. Environmental Protection Agency as First Vertebrate Pheromone Biopesticide | U.S. Geological Survey [usgs.gov]
- 2. graham.umich.edu [graham.umich.edu]
- 3. Sea Lamprey Biopesticide | Great Lakes Now [greatlakesnow.org]
- 4. Registration and application of sea lamprey pheromones for sea lamprey control in the United States and Canada | U.S. Geological Survey [usgs.gov]
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